

A Comparative Guide to the Efficacy of Different Anilofos Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anilofos

Cat. No.: B1665504

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Anilofos is an organophosphate herbicide utilized for pre-emergence and early post-emergence control of annual grasses, sedges, and certain broad-leaved weeds, particularly in transplanted rice cultivation.[1][2] The effectiveness of a herbicide is significantly influenced by its formulation, which affects its handling, application, stability, and biological activity.[3] This guide provides a comparative analysis of the efficacy of various **anilofos** formulations, supported by experimental data, to assist researchers and scientists in the development and evaluation of herbicide products. The most common formulations evaluated in the literature are Granules (GR) and Emulsifiable Concentrates (EC).[4][5]

Comparative Efficacy Data

The bio-efficacy of different **anilofos** formulations has been assessed in multiple field studies, primarily focusing on weed control in transplanted rice. Key performance indicators include weed density, weed control efficiency, and the impact on crop yield and its attributing factors. The data consistently demonstrates that both the formulation type and the application rate are critical determinants of efficacy.

A study conducted during the kharif season of 2006 in Varanasi, India, compared Granular (GR) formulations with and without an emulsifier, and Emulsifiable Concentrate (EC) formulations at various active ingredient (a.i.) concentrations. The results indicated that the granular formulation with an emulsifier was particularly effective.

Table 1: Effect of Different **Anilofos** Formulations on Weed Density and Rice Yield

Treatment (Formulation)	Application Rate (g a.i./ha)	Total Weed Density (No./m ²) at 60 DAT	Grain Yield (kg/ha)	Straw Yield (q/ha)
Anilofos 30% GR with emulsifier	300	5.71	-	-
Anilofos 30% GR with emulsifier	450	5.42	5761 (closely followed T3)	-
Anilofos 30% GR with emulsifier	600	5.08	5761	70.45
Anilofos 30% GR w/o emulsifier	300	7.06	3552	-
Anilofos 30% GR w/o emulsifier	450	6.83	3814	-
Anilofos 30% GR w/o emulsifier	600	5.36	4300	-
Anilofos 30% EC	300	5.11	4196	-
Anilofos 30% EC	450	4.76	4416	-
Weedy Check	-	13.92	2800	-
Weed Free	-	0.00	4688	-
(Data sourced from multiple studies for comprehensive comparison).				

From the data, the application of **anilofos** 600 g/ha 30 GR with an emulsifier (T3) was most effective in minimizing the density of Echinochloa colona and total weed density. This treatment also resulted in the highest grain yield (5761 kg/ha), which was significantly superior to other herbicidal treatments. Another study indicated that the **anilofos** 30% EC formulation at 450

g/ha was highly effective against both grassy and broad-leaved weeds. In general, both GR and EC formulations of **anilofos** increased grain yield by approximately 50% over the weedy check by reducing the weed population.

Experimental Protocols

To ensure the accurate evaluation and comparison of herbicide formulations, a standardized experimental protocol is essential. The methodologies cited in the reviewed literature commonly employ a Randomized Block Design (RBD) to minimize the effect of field variability.

Objective: To evaluate the bio-efficacy of different **anilofos** formulations for weed control in transplanted rice.

1. Experimental Design:

- Design: Randomized Block Design (RBD).
- Replications: A minimum of three to four replications for each treatment.
- Plot Size: Standardized plot sizes (e.g., 5m x 4m) with adequate spacing between plots to prevent cross-contamination.

2. Treatments:

- Herbicide Formulations:
 - **Anilofos** 30% GR (Granules) with emulsifier.
 - **Anilofos** 30% GR without emulsifier.
 - **Anilofos** 30% EC (Emulsifiable Concentrate).
- Application Rates: Multiple rates, typically 300, 450, and 600 g a.i./ha.
- Control Groups:
 - Weedy Check (untreated).

- Weed-Free Check (maintained by manual weeding).

3. Application:

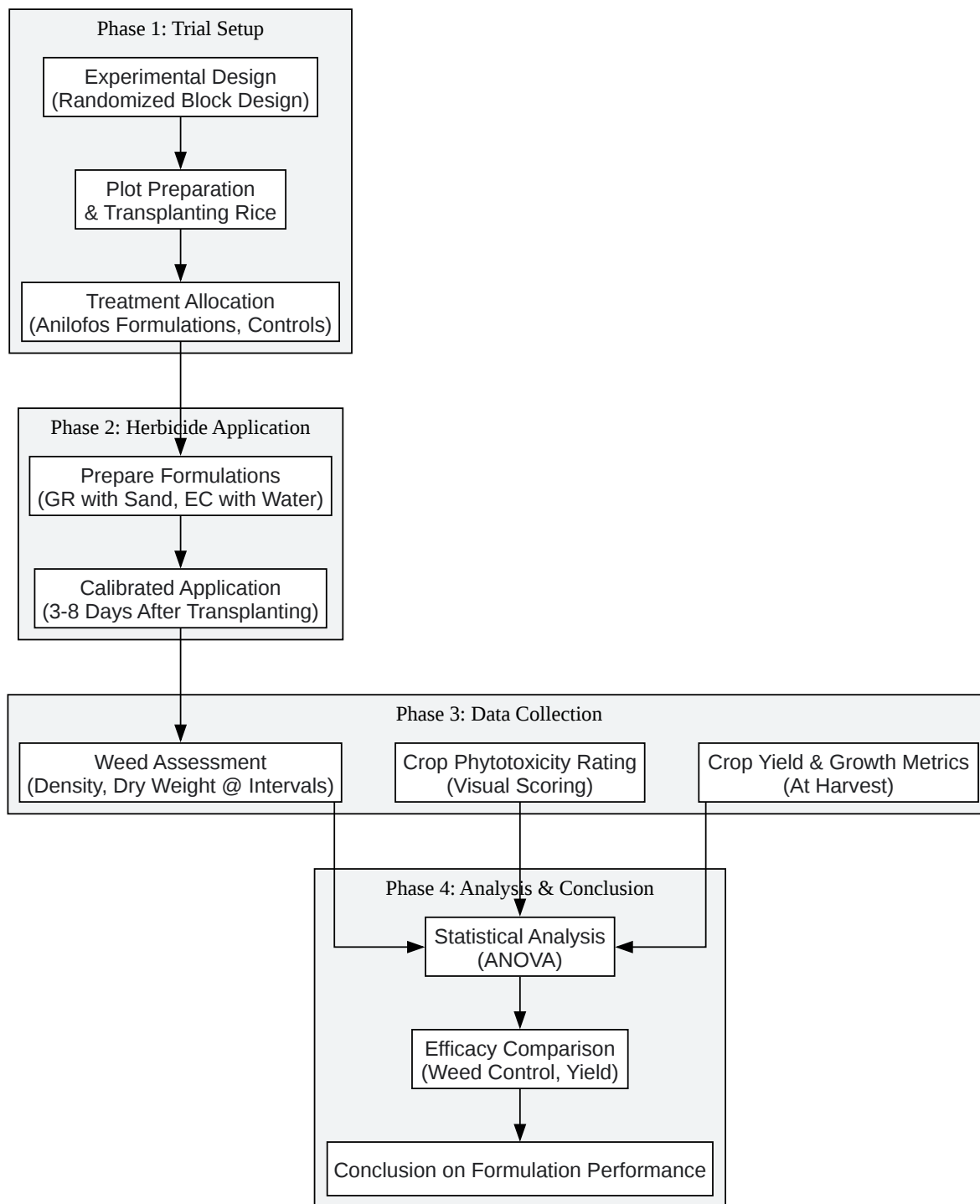
- Timing: Herbicides are typically applied as a pre-emergence or early post-emergence treatment, often between 3 to 8 days after transplanting (DAT) the rice seedlings.
- Method:
 - Granules (GR): Mixed with a carrier like sand and broadcasted uniformly in standing water.
 - Emulsifiable Concentrate (EC): Mixed with water to form a spray solution and applied uniformly using a calibrated sprayer (e.g., knapsack sprayer with a flat fan nozzle).
- Water Management: The field is typically drained before application and re-flooded within 24-48 hours after application.

4. Data Collection and Analysis:

- Weed Data:
 - Weed density and dry weight are recorded at various intervals (e.g., 20, 40, 60, 80, 100 DAT and at harvest) using a quadrat (e.g., 0.25 m²).
 - Weed Control Efficiency (WCE) is calculated.
- Crop Data:
 - Phytotoxicity symptoms (e.g., stunting, discoloration, necrosis) on rice plants are observed and rated visually at regular intervals after application.
 - Yield and yield-attributing parameters (plant height, number of tillers, panicle length, grains per panicle, 1000-grain weight, grain and straw yield) are recorded at harvest.
- Statistical Analysis: Data are subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the observed differences between treatments.

Mandatory Visualization

The following diagram illustrates a typical experimental workflow for comparing the efficacy of different herbicide formulations.



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Caption: Experimental workflow for evaluating different **anilofos** formulations.

Phytotoxicity and Crop Safety

Initial phytotoxic effects on rice plants were observed with some **anilofos** treatments. These symptoms included stunted growth, discoloration, and necrotic spots on the leaves, appearing around 11 days after treatment. However, the studies noted that the crop typically recovered from these effects within a week. Importantly, one study evaluating GR, water-in-oil emulsion (W/O), and EC formulations found no phytotoxic symptoms on the transplanted rice with any of the tested formulations. This suggests that while transient phytotoxicity can occur, it may not lead to a significant long-term impact on crop health or yield under normal conditions.

Conclusion

The formulation of **anilofos** plays a crucial role in its herbicidal efficacy. Experimental data consistently show that:

- Granular (GR) formulations with an emulsifier at higher application rates (e.g., 600 g a.i./ha) are highly effective in reducing weed density and maximizing rice grain yield.
- Emulsifiable Concentrate (EC) formulations also demonstrate strong efficacy, particularly at rates of 300 and 450 g a.i./ha, significantly enhancing grain yield compared to untreated plots.
- The presence of an emulsifier in granular formulations appears to enhance performance, leading to better weed control compared to formulations without an emulsifier at the same application rate.

While transient and mild phytotoxicity can be observed, the crop generally recovers quickly without a lasting impact on yield. The choice of formulation may depend on specific field conditions, available application equipment, and economic considerations. Further research could explore the impact of adjuvants and novel formulation technologies on enhancing the efficacy and safety of **anilofos**.

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- To cite this document: BenchChem. [A Comparative Guide to the Efficacy of Different Anilofos Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665504#efficacy-of-different-anilofos-formulations]

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